

Proper Disposal of 3-Vinylbenzaldehyde: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Vinylbenzaldehyde

Cat. No.: B026632

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For immediate reference, **3-Vinylbenzaldehyde** should be disposed of as hazardous chemical waste.^[1] This entails collection in a designated, properly labeled container for pickup by an approved waste disposal service.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.

This guide provides detailed procedures for the safe handling and disposal of **3-Vinylbenzaldehyde**, in line with established safety protocols, to ensure the well-being of laboratory personnel and environmental protection.

Key Safety and Hazard Information

3-Vinylbenzaldehyde is classified as a hazardous substance, and appropriate precautions must be taken during its handling and disposal.^{[1][2]} It is a combustible solid and can cause skin, eye, and respiratory irritation.^[2]

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₉ H ₈ O	[3]
Molecular Weight	132.16 g/mol	[2][3]
Flash Point	98.9 °C (210.0 °F) - closed cup	
Density	1.04 g/mL at 25 °C	[4]
Refractive Index	n ₂₀ /D 1.58	[4]
Storage Temperature	2-8°C	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[2]

Experimental Protocol: Disposal Procedure

The following step-by-step protocol outlines the required procedure for the disposal of **3-Vinylbenzaldehyde** waste.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure appropriate PPE is worn, including:
 - Safety goggles or face shield
 - Chemical-resistant gloves (e.g., nitrile)
 - Lab coat
 - N95 dust mask or equivalent respiratory protection

2. Waste Collection:

- Designate a specific, sealed container for **3-Vinylbenzaldehyde** waste. This container must be:

- Clearly labeled as "Hazardous Waste: **3-Vinylbenzaldehyde**".
- Compatible with the chemical.
- Kept closed when not in use.
- Collect all waste, including any contaminated materials such as pipette tips, wipes, and empty containers.

3. Empty Container Disposal:

- Empty containers that held **3-Vinylbenzaldehyde** must be treated as hazardous waste.
- The first rinse of the container must be collected and disposed of as hazardous waste.^[5] For highly toxic chemicals, the first three rinses must be collected.^[5]
- After thorough rinsing and drying, labels on the container must be fully removed or defaced before it can be discarded as regular solid waste.^[5]

4. Storage of Waste:

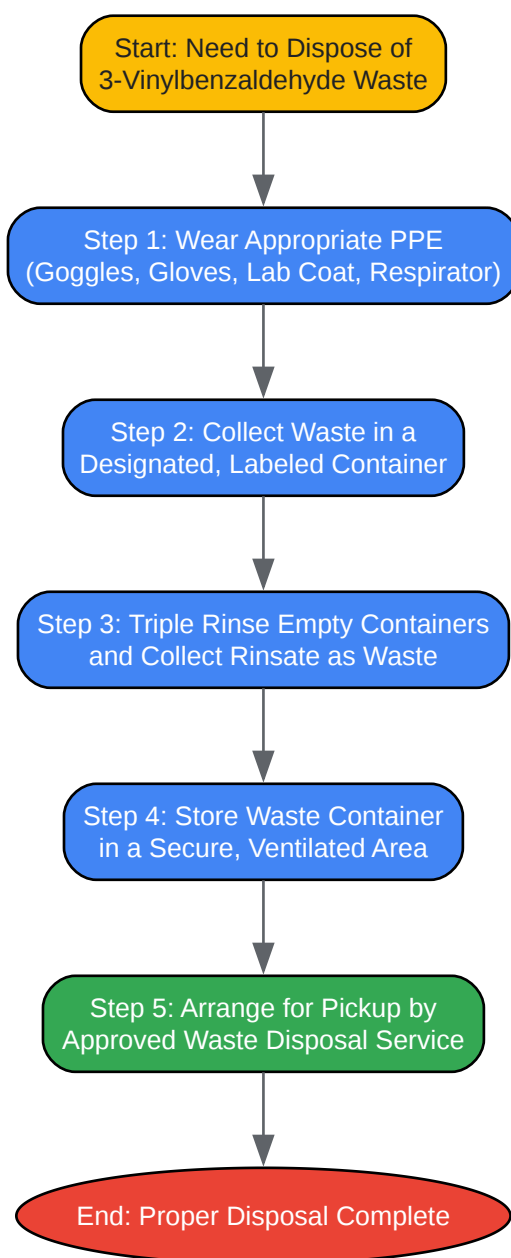
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

5. Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed and approved chemical waste disposal company.^[1] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **3-Vinylbenzaldehyde**.



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